

A Technical Guide to the Spectroscopic Characterization of 2-Methoxy-4-methylpentanoic Acid

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Compound of Interest

Compound Name: 2-Methoxy-4-methylpentanoic acid

CAS No.: 78814-97-8

Cat. No.: B3387064

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This guide provides an in-depth analysis of the predicted spectroscopic data for **2-Methoxy-4-methylpentanoic acid**. As experimental spectra for this specific compound are not readily available in public databases, this document serves as a predictive and educational tool for researchers, scientists, and professionals in drug development. By applying fundamental principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS), we will construct and interpret the expected spectra, offering a robust framework for the characterization of this and similar molecules.

Molecular Structure and Spectroscopic Overview

The initial step in any spectroscopic analysis is a thorough understanding of the molecule's structure. **2-Methoxy-4-methylpentanoic acid** possesses several key features that will manifest in its spectra: a carboxylic acid group, a methoxy group, and an isobutyl-like alkyl chain. Each of these components will give rise to characteristic signals, allowing for a comprehensive structural elucidation.

Figure 1: Chemical structure of **2-Methoxy-4-methylpentanoic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for determining the carbon-hydrogen framework of a molecule.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Predicted ^1H NMR Spectrum

The proton NMR spectrum will reveal the number of unique proton environments, their electronic surroundings, and their proximity to other protons.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~10-12	Broad Singlet	1H	-COOH	The acidic proton of the carboxylic acid is highly deshielded and often appears as a broad signal due to hydrogen bonding and exchange. [4] [5]
~3.8	Doublet of Doublets	1H	H-2	This proton is alpha to both the electron-withdrawing carboxylic acid and the methoxy group, leading to a significant downfield shift. It will be split by the adjacent methylene protons.
~3.4	Singlet	3H	-OCH ₃	The protons of the methoxy group are deshielded by the adjacent oxygen atom and typically appear as a sharp singlet.

~1.7	Multiplet	1H	H-4	This proton is part of the alkyl chain and will be split by the adjacent methylene and methyl protons.
~1.5	Multiplet	2H	H-3	These methylene protons are diastereotopic and will exhibit complex splitting patterns due to coupling with H-2 and H-4.
~0.9	Doublet	6H	H-5, H-6	The two methyl groups are chemically equivalent and will be split into a doublet by the single proton on C-4.

Predicted ^{13}C NMR Spectrum

The carbon-13 NMR spectrum provides information about the number of unique carbon environments and their functional groups.[\[6\]](#)[\[7\]](#)

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
~175-180	C-1 (-COOH)	The carbonyl carbon of the carboxylic acid is significantly deshielded.[4][5]
~80-85	C-2	This carbon is bonded to two electronegative oxygen atoms, resulting in a substantial downfield shift.
~55-60	-OCH ₃	The carbon of the methoxy group is shielded compared to C-2 but deshielded by the attached oxygen.
~40-45	C-3	An aliphatic methylene carbon.
~25-30	C-4	An aliphatic methine carbon.
~20-25	C-5, C-6	The two equivalent aliphatic methyl carbons.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrations.[8][9]

Predicted Frequency (cm ⁻¹)	Vibration	Functional Group	Description
2500-3300	O-H stretch	Carboxylic Acid	A very broad and strong absorption due to hydrogen bonding. [4] [8]
~2960	C-H stretch	Alkyl	Characteristic stretching of sp ³ hybridized C-H bonds.
~1710	C=O stretch	Carboxylic Acid	A very strong and sharp absorption. [4] [8]
1210-1320	C-O stretch	Carboxylic Acid & Ether	Strong absorptions corresponding to the C-O single bonds.
~1100	C-O stretch	Ether	Characteristic stretching of the ether linkage.

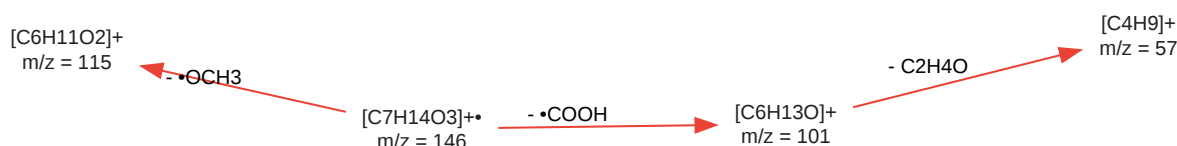
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, aiding in its identification.

Predicted Fragmentation Pattern:

- Molecular Ion (M⁺): The parent molecule with one electron removed. For C₇H₁₄O₃, the nominal molecular weight is 146 g/mol .
- Loss of -OCH₃ (M-31): Cleavage of the methoxy group would result in a fragment at m/z 115.
- Loss of -COOH (M-45): Loss of the carboxylic acid group would lead to a fragment at m/z 101.

- McLafferty Rearrangement: If sterically possible, a hydrogen atom from the alkyl chain can be transferred to the carbonyl oxygen, followed by cleavage, which could lead to various neutral losses and charged fragments.
- Alpha-Cleavage: Cleavage of the bond between C-2 and C-3 would be a likely fragmentation pathway.



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Figure 2: A simplified predicted fragmentation pathway for **2-Methoxy-4-methylpentanoic acid**.

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for a compound like **2-Methoxy-4-methylpentanoic acid**.

NMR Spectroscopy (1H and ^{13}C)

- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- 1H NMR Acquisition:
 - Tune and shim the spectrometer to optimize the magnetic field homogeneity.
 - Acquire the spectrum using a standard pulse sequence.

- Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-15 ppm).
- Use a sufficient number of scans to achieve a good signal-to-noise ratio.
- ¹³C NMR Acquisition:
 - Switch the probe to the carbon channel.
 - Use a proton-decoupled pulse sequence to simplify the spectrum.
 - Set the spectral width to cover the expected range of carbon chemical shifts (e.g., 0-200 ppm).
 - A larger number of scans will be required due to the low natural abundance of ¹³C.
- Data Processing: Fourier transform the raw data, phase the spectrum, and integrate the signals for ¹H NMR.

IR Spectroscopy

- Sample Preparation: For a liquid sample, a small drop can be placed between two salt plates (e.g., NaCl or KBr) to form a thin film.
- Instrumentation: Use a Fourier-transform infrared (FTIR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty salt plates.
 - Place the sample in the spectrometer and record the sample spectrum.
 - The instrument software will automatically subtract the background.
- Data Analysis: Identify the characteristic absorption bands and correlate them to the functional groups in the molecule.

Mass Spectrometry

- **Sample Introduction:** Introduce the sample into the mass spectrometer via a suitable method, such as direct infusion or through a gas chromatograph (GC-MS).
- **Ionization:** Use an appropriate ionization technique, such as electron ionization (EI) for GC-MS or electrospray ionization (ESI) for direct infusion.
- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The separated ions are detected, and a mass spectrum is generated.
- **Data Interpretation:** Identify the molecular ion peak and analyze the fragmentation pattern to confirm the molecular structure.

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